

# 3-Ethoxypropionitrile molecular structure and weight

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## Compound of Interest

Compound Name: **3-Ethoxypropionitrile**

Cat. No.: **B165598**

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## In-Depth Technical Guide: 3-Ethoxypropionitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key physicochemical properties of **3-Ethoxypropionitrile**. The information is curated for professionals in research and development, offering precise data, generalized experimental methodologies, and structural visualization to support laboratory and development activities.

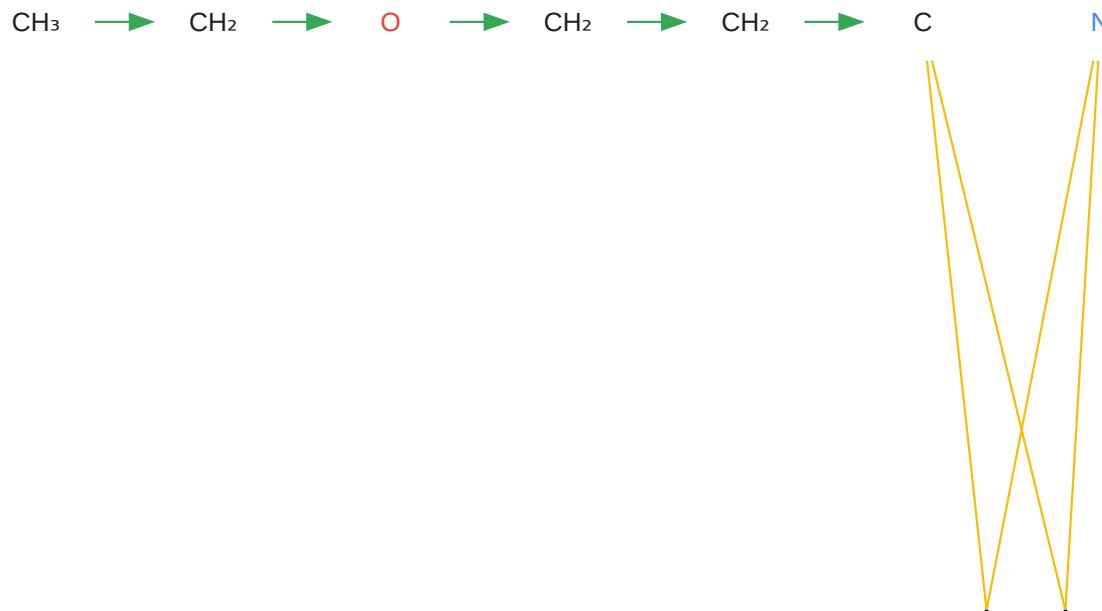
## Core Data Summary

The fundamental properties of **3-Ethoxypropionitrile** are summarized in the table below, providing a quick reference for quantitative data.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	99.13 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
IUPAC Name	3-ethoxypropanenitrile	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
CAS Number	2141-62-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Canonical SMILES	CCOCCC#N	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Density	0.894 g/cm <sup>3</sup> at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	171 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	-48.9 °C	<a href="#">[3]</a>
Flash Point	63 - 64 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Refractive Index	1.4075	<a href="#">[3]</a>

## Molecular Structure Visualization

The two-dimensional chemical structure of **3-Ethoxypropionitrile** is depicted below. This diagram illustrates the arrangement of atoms and bonds within the molecule, including the ethyl ether group and the nitrile functional group.



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Caption: 2D structure of **3-Ethoxypropionitrile**.

## Experimental Protocols

While specific experimental reports for **3-Ethoxypropionitrile** are proprietary, this section outlines standard methodologies for determining the key properties listed above, providing a framework for laboratory validation.

## Structure Elucidation by Spectroscopy

The definitive structure of **3-Ethoxypropionitrile** is typically confirmed using a combination of spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are fundamental for determining the carbon-hydrogen framework. For **3-Ethoxypropionitrile**,  $^1\text{H}$  NMR would

show characteristic signals for the ethyl group (a triplet and a quartet) and two methylene groups, with chemical shifts influenced by the adjacent oxygen and nitrile groups.[7][10] 2D NMR techniques like COSY, HSQC, and HMBC are employed to establish connectivity between protons and carbons, confirming the precise arrangement of the ethoxy and propionitrile fragments.[11][12][13]

- Fourier-Transform Infrared (FTIR) Spectroscopy: An FTIR spectrum of **3-Ethoxypropionitrile** would prominently feature a sharp, strong absorption band characteristic of the nitrile (C≡N) stretch, typically around  $2240\text{ cm}^{-1}$ .[6] It would also show C-O stretching vibrations for the ether linkage and C-H stretching for the alkane portions of the molecule.[14]

## Determination of Physicochemical Properties

### 1. Boiling Point Determination (Capillary Method)

The boiling point is a critical indicator of purity. A common and effective method is the capillary technique using a Thiele tube or an aluminum heating block.[4][15]

- Apparatus: Thiele tube or heating block, thermometer, small test tube (fusion tube), and a capillary tube sealed at one end.[4][16][17]
- Procedure:
  - A small amount of **3-Ethoxypropionitrile** is placed in the fusion tube.
  - The capillary tube is inverted and placed inside the fusion tube with its open end submerged in the liquid.[15]
  - The assembly is attached to a thermometer and heated gently and uniformly in a liquid bath (e.g., paraffin oil) within the Thiele tube.[4][15]
  - As the temperature rises, air trapped in the capillary tube expands and escapes as bubbles.
  - The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary.[4] The heat source is then removed, and the temperature at

which the liquid is drawn back into the capillary tube upon cooling is recorded as the precise boiling point.[15]

## 2. Density Measurement (Digital Density Meter)

Modern density measurements offer high precision and require small sample volumes. The oscillating U-tube method, standardized by ASTM D4052, is widely used.[1][2][18]

- Apparatus: A digital density meter equipped with an oscillating U-tube.[2]
- Principle: The instrument measures the change in the oscillation frequency of a U-shaped tube when it is filled with the sample liquid. This frequency change is directly related to the density of the liquid.[2][3]
- Procedure:
  - The instrument is calibrated using certified reference standards (e.g., dry air and ultrapure water).
  - A small, bubble-free volume (typically < 1 mL) of **3-Ethoxypropionitrile** is introduced into the thermostatically controlled U-tube.[3]
  - The instrument induces oscillation and electronically measures the period.
  - Using the calibration data, the instrument's software calculates and displays the density of the sample, often in g/cm<sup>3</sup> or kg/m<sup>3</sup>.[1][2] This method is highly reproducible and is a standard in quality control settings.

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